

"Dimethyl 5-methylpyridine-2,3-dicarboxylate" physical properties

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Compound of Interest

Compound Name: Dimethyl 5-methylpyridine-2,3-dicarboxylate

Cat. No.: B173089

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An In-depth Technical Guide to the Physical Properties of **Dimethyl 5-methylpyridine-2,3-dicarboxylate**

Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Dimethyl 5-methylpyridine-2,3-dicarboxylate**. As a key heterocyclic building block, understanding its characteristics is paramount for researchers, chemists, and drug development professionals who utilize it in organic synthesis. This document moves beyond a simple data sheet, offering insights into the practical implications of these properties in experimental design, process optimization, and material handling. We will cover its chemical identity, physicochemical parameters, solubility, and the standard methodologies for its characterization, ensuring a foundation of scientific integrity and practical applicability.

Chemical Identity and Molecular Structure

Unambiguous identification is the cornerstone of chemical research and development.

Dimethyl 5-methylpyridine-2,3-dicarboxylate is a substituted pyridine derivative with two methyl ester functional groups.

- Primary Name: **Dimethyl 5-methylpyridine-2,3-dicarboxylate**^[1]

- Synonyms: 5-Methylpyridine-2,3-dicarboxylic acid dimethyl ester, 2,3-Dimethyl 5-methyl-2,3-pyridinedicarboxylate[1][2]
- CAS Number: 112110-16-4[1][3][4]
- Molecular Formula: C₁₀H₁₁NO₄[1][2][5]
- Molecular Weight: 209.20 g/mol [1][4]

The strategic placement of the methyl group at the 5-position and the dicarboxylate esters at the 2- and 3-positions creates a molecule with specific steric and electronic properties, making it a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.[6][7]

Caption: Molecular Structure of **Dimethyl 5-methylpyridine-2,3-dicarboxylate**.

Physicochemical Properties: A Quantitative Overview

The physical properties of a compound dictate its behavior in both storage and reaction conditions. The data presented below has been consolidated from various chemical suppliers and databases.

Property	Value	Source(s)
Appearance	White or off-white crystalline powder	[2][8]
Melting Point	152°C - 156°C	[2]
Boiling Point	292.18°C (at 760 mmHg)	[1][5][9]
Density	1.197 g/cm ³	[1][5][9]
Flash Point	130.506°C	[1][5][9]
Refractive Index	1.515	[1][5][9]
Purity (Typical)	≥97-99% (by HPLC)	[3][10]

Thermal Properties

The melting point of 152-156°C indicates that this compound is a stable solid at room temperature with relatively strong intermolecular forces within its crystal lattice.[2] Its high boiling point of over 290°C suggests low volatility, which is an important consideration for high-temperature reactions to minimize loss of material.[1][5][9] The flash point of approximately 131°C is a critical safety parameter, indicating the lowest temperature at which its vapors can ignite in the presence of an ignition source.[1][5][9]

Solubility Profile

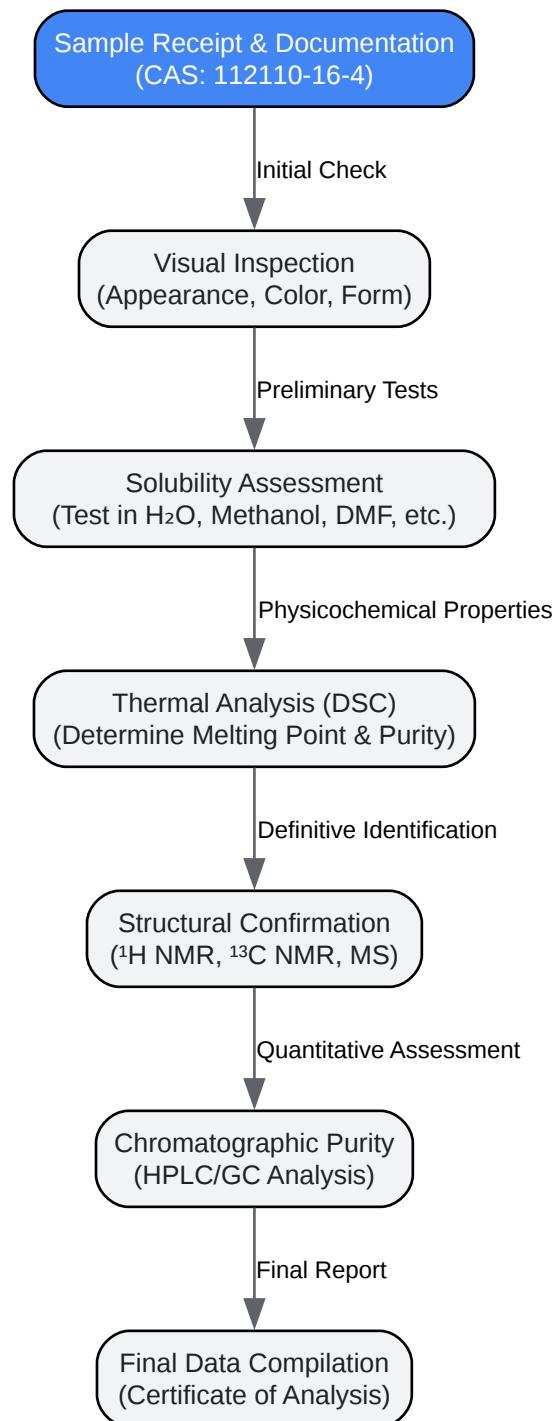
The solubility of a reagent is fundamental to designing homogeneous reaction mixtures and effective purification protocols. The ester functionalities lend some polarity, but the overall molecule retains significant organic character.

- Highly Soluble: N,N-Dimethylformamide (DMF), Methanol[2]
- Sparingly Soluble: Glacial Acetic Acid[2]
- Very Slightly Soluble: Chloroform[2]
- Practically Insoluble: Water[2]

Expert Insight: The high solubility in polar aprotic solvents like DMF and polar protic solvents like methanol makes these excellent choices for reaction media. The practical insolubility in water is advantageous for purification; the compound can often be precipitated from an organic reaction mixture by the addition of water, a common workup procedure.

Experimental Workflow for Property Verification

To ensure the quality and identity of a starting material, a systematic analytical workflow is essential. This process validates the properties listed above and confirms the structural integrity of the compound.



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Caption: Standard workflow for the physical and chemical characterization of a research chemical.

Rationale Behind the Workflow

- Visual Inspection: This is a rapid, non-destructive first pass. Any deviation from the expected appearance as a white crystalline powder could indicate contamination or degradation.[2][8]
- Solubility Assessment: This practical test confirms the compound's suitability for planned reaction solvents and provides clues for designing extraction and crystallization procedures.
- Thermal Analysis: Differential Scanning Calorimetry (DSC) is the modern standard for determining an accurate melting point. A sharp melting peak is indicative of high purity, whereas a broad peak suggests the presence of impurities.
- Structural Confirmation: This is the most critical step. Proton and Carbon Nuclear Magnetic Resonance (¹H NMR, ¹³C NMR) provides definitive information about the molecular structure, confirming the connectivity of atoms and the presence of all functional groups. Mass Spectrometry (MS) confirms the molecular weight.[11]
- Chromatographic Purity: High-Performance Liquid Chromatography (HPLC) is used to quantify the purity of the sample, typically aiming for levels above 97-99% for use in sensitive synthetic applications.[10]

Handling and Storage Recommendations

Proper storage is crucial for maintaining the long-term integrity of **Dimethyl 5-methylpyridine-2,3-dicarboxylate**.

- Storage Conditions: The compound should be stored in a tightly sealed container to prevent moisture absorption.[3] A cool, dry, and well-ventilated area is recommended.[10] While some suppliers suggest room temperature storage[3], others recommend refrigeration (2-8°C) for optimal long-term stability.[10]
- Safety Precautions: Standard laboratory personal protective equipment (PPE), including gloves and safety glasses, should be worn during handling.

Conclusion

Dimethyl 5-methylpyridine-2,3-dicarboxylate is a well-characterized solid intermediate with a defined set of physical properties that make it amenable to a variety of applications in organic synthesis. Its thermal stability, predictable solubility, and high purity make it a reliable building

block for drug discovery and material science. The experimental protocols outlined herein represent the industry standard for verifying these properties, ensuring both the quality of research outcomes and the safety of laboratory personnel.

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